

"KWKLFFKKAVLKVLTT" solubility and stability issues

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: KWKLFFKKAVLKVLTT

Cat. No.: B1577674

[Get Quote](#)

Technical Support Center: KWKLFFKKAVLKVLTT

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with the synthetic peptide **KWKLFFKKAVLKVLTT**, a Cecropin A (1-7)-Melittin (4-11) hybrid.

Frequently Asked Questions (FAQs)

Q1: What is the **KWKLFFKKAVLKVLTT** peptide?

KWKLFFKKAVLKVLTT is a 15-amino acid synthetic cationic amphipathic peptide. It is a hybrid of Cecropin A (residues 1-7) and Melittin (residues 4-11). This design combines the antimicrobial properties of cecropins with the membrane-disrupting capabilities of melittin, while aiming to reduce the hemolytic activity associated with native melittin.

Q2: What are the primary applications of this peptide?

KWKLFFKKAVLKVLTT and related Cecropin-Melittin hybrids are primarily investigated for their potent antimicrobial activity against a broad spectrum of bacteria. They are also studied for their potential as anti-inflammatory and antibiofilm agents.

Q3: What is the expected secondary structure of **KWKLFFKKAVLKVLTT**?

In aqueous solutions such as phosphate-buffered saline (PBS), **KWKLFFKKAVLKVLTT** typically exhibits an unordered or random coil structure. However, in membrane-mimicking

environments, like in the presence of lipid vesicles or solvents such as trifluoroethanol (TFE), it adopts a more defined α -helical conformation, which is crucial for its biological activity.

Q4: How should I store the lyophilized peptide?

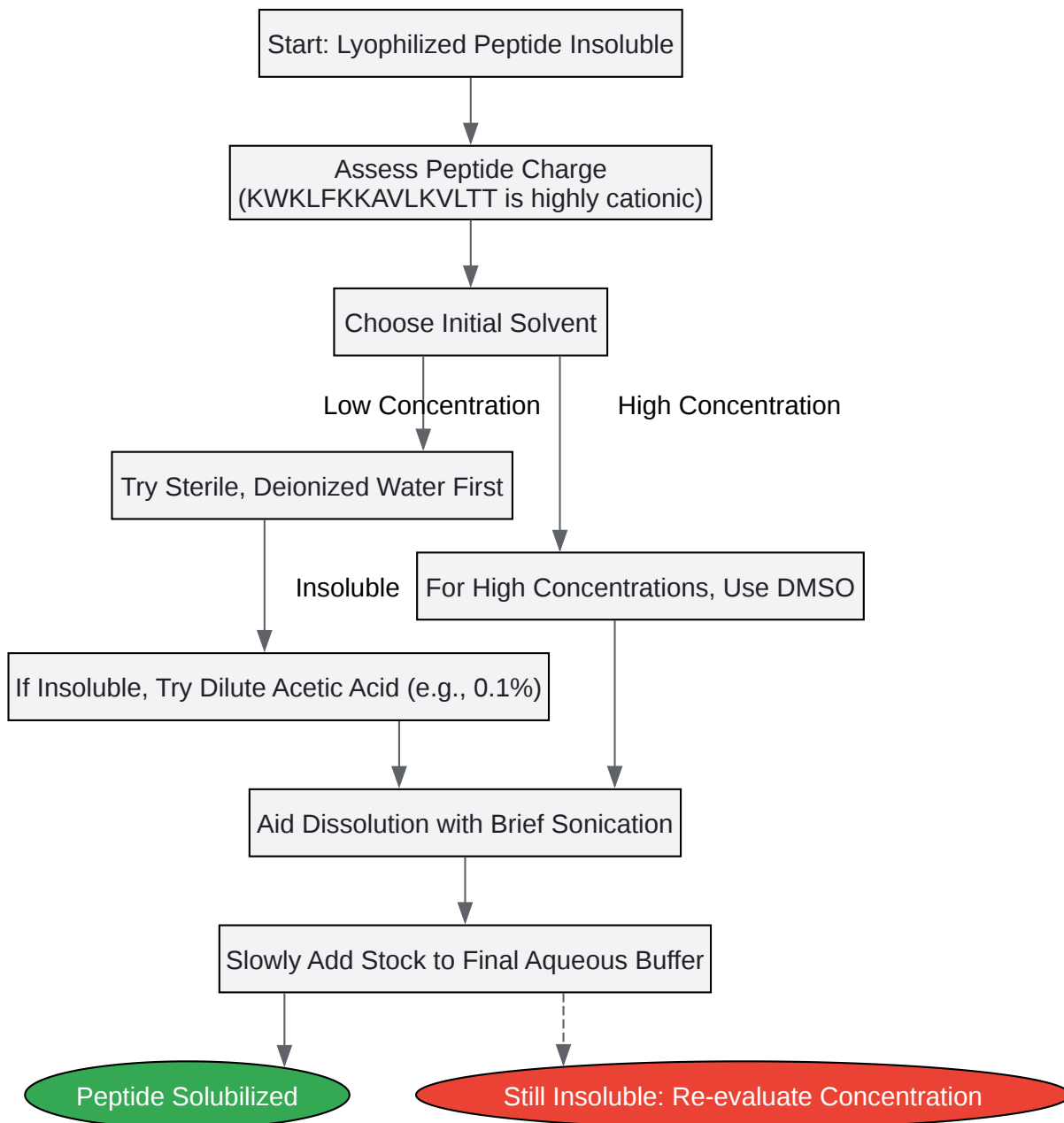
Lyophilized **KWKLFKKAVLKVLTT** peptide should be stored at -20°C to -80°C. Under these conditions, the peptide is stable for extended periods.

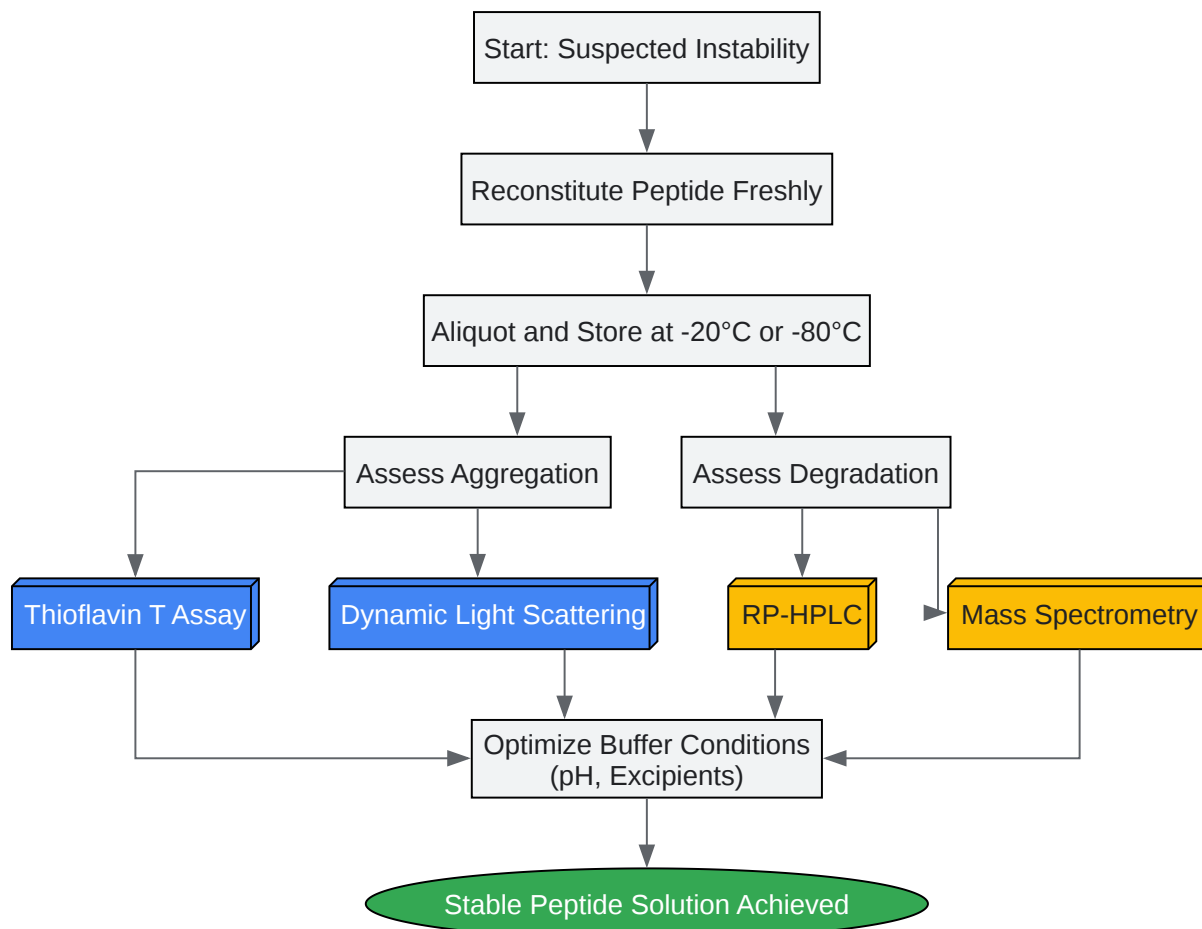
Troubleshooting Guides

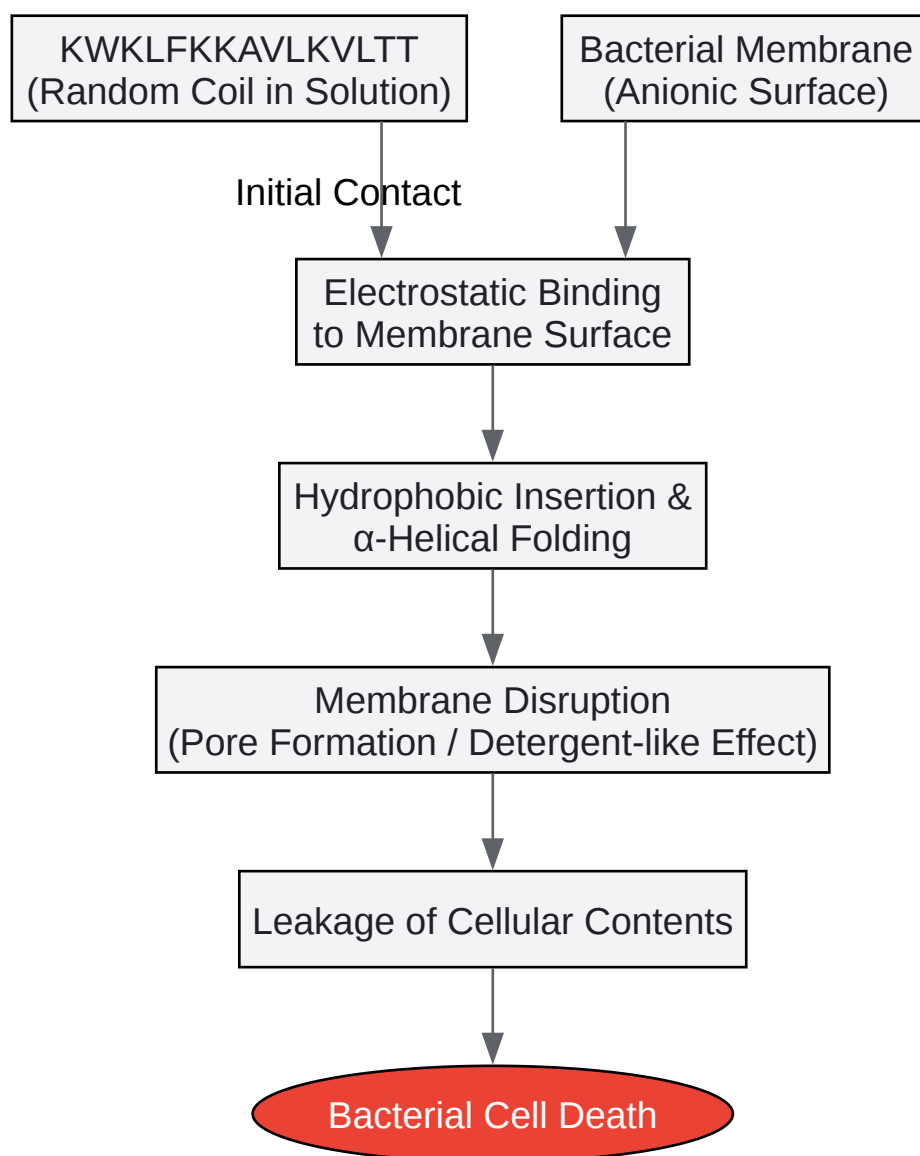
Issue 1: Difficulty Dissolving the Lyophilized Peptide

Users may encounter issues with the solubility of **KWKLFKKAVLKVLTT**, particularly in aqueous buffers.

Troubleshooting Workflow







[Click to download full resolution via product page](#)

- To cite this document: BenchChem. ["KWKLFFKKAVLKVLTT" solubility and stability issues]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1577674#kwklffkkavlkvltt-solubility-and-stability-issues\]](https://www.benchchem.com/product/b1577674#kwklffkkavlkvltt-solubility-and-stability-issues)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com